

4-Butoxy-3-nitrobenzoic acid physical properties

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Compound of Interest

Compound Name: 4-Butoxy-3-nitrobenzoic acid

CAS No.: 4906-28-9

Cat. No.: B1278760

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Technical Whitepaper: Physicochemical Profiling of **4-Butoxy-3-nitrobenzoic Acid**

Abstract

4-Butoxy-3-nitrobenzoic acid (CAS 4906-28-9) is a critical intermediate in the synthesis of local anesthetics and pharmaceutical precursors, specifically those belonging to the class of dialkylaminoethyl aminobenzoates.^[1] This guide provides a rigorous technical analysis of its physicochemical properties, solid-state characteristics, and synthetic behavior. By synthesizing experimental data with theoretical principles, this document serves as a foundational reference for researchers optimizing the handling, purification, and application of this compound in drug development workflows.

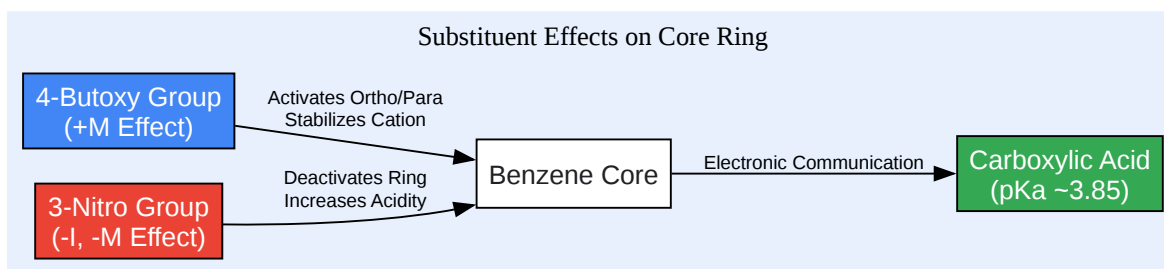
Molecular Identity & Structural Characterization

The physicochemical behavior of **4-Butoxy-3-nitrobenzoic acid** is governed by the interplay between the electron-withdrawing nitro group and the electron-donating butoxy substituent on the benzoic acid core.

Parameter	Technical Detail
IUPAC Name	4-Butoxy-3-nitrobenzoic acid
CAS Registry Number	4906-28-9
Molecular Formula	C ₁₁ H ₁₃ NO ₅
Molecular Weight	239.22 g/mol
SMILES	CCCCOC1=C(C=C(C=C1)C(=O)O)[O-]
Key Isomer Distinction	Crucial: Do not confuse with 3-Butoxy-4-nitrobenzoic acid (CAS 72101-53-2), the intermediate for Oxybuprocaine.[2][3] The 4-butoxy isomer discussed here is structurally distinct and possesses different reactivity profiles.

Electronic Structure & Reactivity

The 3-nitro group exerts a strong inductive (-I) and mesomeric (-M) withdrawing effect, which increases the acidity of the carboxylic acid relative to non-substituted benzoic acids. However, the 4-butoxy group acts as a pi-donor (+M), partially mitigating this effect through the aromatic ring. This "push-pull" electronic system influences the compound's solubility and spectral signature.



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Figure 1: Electronic substituent effects defining the reactivity and acidity of **4-Butoxy-3-nitrobenzoic acid**.

Solid-State Properties

Understanding the solid-state form is essential for process development, particularly in recrystallization and formulation.

- Physical Appearance: White to light yellow crystalline solid. The yellow tint is characteristic of nitro-aromatic compounds due to transitions.
- Melting Point: 165–167 °C.^{[4][5]}
 - Note: Literature values vary slightly depending on solvent of crystallization. The range 165–167 °C is consistent with high-purity material recrystallized from dilute alcohol [1].^[5] Lower values (e.g., 111–114 °C) often indicate the presence of impurities or isomeric mixtures.
- Crystallinity: Forms stable monoclinic or triclinic needles when crystallized from ethanol/water mixtures.

Solution-Phase Properties

Solubility Profile

The compound exhibits a "dual-nature" solubility due to the lipophilic butyl chain and the polar nitro/carboxylic acid groups.

Solvent	Solubility Rating	Operational Note
Water	Low (< 0.5 mg/mL)	Practically insoluble at neutral pH. Solubility increases significantly at pH > 5 due to carboxylate formation.
Ethanol/Methanol	High	Preferred solvents for recrystallization (often used as aqueous mixtures).
DMF / DMSO	Very High	Suitable for nucleophilic substitution reactions or NMR analysis.
Diethyl Ether	Moderate	Useful for extraction from acidified aqueous layers.

Acidity (pKa)

- Predicted pKa: 3.85 ± 0.10 .
- Mechanistic Insight: The 3-nitro group stabilizes the carboxylate anion via electron withdrawal, making it more acidic than benzoic acid (pKa 4.20). However, the 4-butoxy group provides some electron density back to the ring, preventing the pKa from dropping as low as 3-nitrobenzoic acid (pKa 3.46).

Synthetic Pathway & Impurity Profile

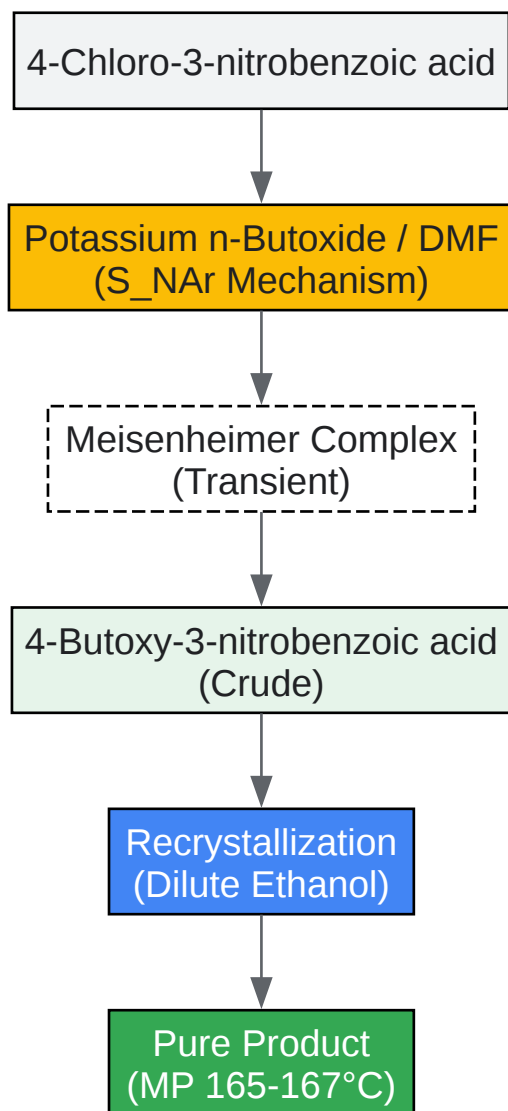
The primary synthesis route involves Nucleophilic Aromatic Substitution (S_NAr), utilizing the activating nature of the nitro group to displace a leaving group (typically chloride) with a butoxide nucleophile.

Protocol A: Synthesis via S_NAr

Reaction: 4-Chloro-3-nitrobenzoic acid + Potassium n-butoxide

4-Butoxy-3-nitrobenzoic acid

- Activation: The 3-nitro group activates the 4-position carbon, making it susceptible to nucleophilic attack.
- Substitution: Potassium butoxide (generated in situ or added) attacks the 4-position.
- Workup: Acidification precipitates the product.[3]



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Figure 2: Synthetic workflow for **4-Butoxy-3-nitrobenzoic acid** via Nucleophilic Aromatic Substitution.

Critical Impurities

- Unreacted Starting Material: 4-Chloro-3-nitrobenzoic acid.[6] Detectable by LC-MS (distinct isotopic pattern of Cl).
- Hydrolysis Product: 4-Hydroxy-3-nitrobenzoic acid. Formed if moisture is present during the S_NAr reaction. This impurity significantly alters the melting point and pKa.

Spectral Fingerprinting

For validation of identity, the following spectral features are diagnostic.

Method	Diagnostic Signal	Interpretation
¹ H-NMR (DMSO-d ₆)	13.0-13.5 (br s, 1H)	Carboxylic acid proton (exchangeable).
8.3 (d, 1H)	Aromatic H at C2 (ortho to NO ₂ , meta to COOH). Most deshielded aromatic signal.	
8.1 (dd, 1H)	Aromatic H at C6.	
7.4 (d, 1H)	Aromatic H at C5 (ortho to Butoxy). Shielded by alkoxy group.	
4.2 (t, 2H)	protons. Characteristic triplet for alkoxy attachment.	
IR (KBr)	1680–1700 cm ⁻¹	C=O stretch (Carboxylic acid dimer).
1530 & 1350 cm ⁻¹	N-O asymmetric and symmetric stretches (Nitro group).	
2800–3100 cm ⁻¹	C-H aliphatic stretches (Butyl chain) + O-H broad stretch.	

Handling & Safety (E-E-A-T)

Hazard Classification:

- Skin/Eye Irritant: Like most nitrobenzoic acids, this compound is irritating to mucous membranes.
- Handling: Use standard PPE (nitrile gloves, safety goggles). Handle in a fume hood to avoid dust inhalation.

Storage Stability:

- Store in a cool, dry place.[\[6\]](#)
- Hygroscopicity: Low, but prolonged exposure to high humidity may induce surface hydrolysis or caking.
- Light Sensitivity: Nitro compounds can darken upon prolonged exposure to UV light; store in amber vials.

References

- US Patent 3775464A. Process for preparing 2-dialkylaminoethyl 4-alkoxy-3-aminobenzoates. (1973).[\[7\]](#) Example 2 details the synthesis and physical constants (MP 165-167°C) of 4-n-butoxy-3-nitrobenzoic acid. [Link](#)
- ChemBK Database. **4-Butoxy-3-nitrobenzoic acid** (CAS 4906-28-9).[\[1\]](#)[\[2\]](#)[\[8\]](#) Accessed Jan 2026. [Link](#)
- PubChem Compound Summary. 3-Butoxy-4-nitrobenzoic acid (Isomer Distinction). National Library of Medicine. (Used for comparative exclusion of the wrong isomer). [Link](#)

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